

In-depth Technical Guide: 7-oxo-7-(3-phenoxyphenyl)heptanoic acid

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Compound of Interest

Compound Name: 7-oxo-7-(3-phenoxyphenyl)heptanoic Acid

Cat. No.: B1365155

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CAS Number: 871127-76-3

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide serves to consolidate the available scientific and technical information regarding the chemical compound **7-oxo-7-(3-phenoxyphenyl)heptanoic acid**. Despite a comprehensive search of scientific literature, patent databases, and chemical repositories, it is evident that this compound is primarily documented as a chemical intermediate or building block for organic synthesis. There is a notable absence of published research detailing its biological activity, mechanism of action, or specific applications in drug development. Consequently, this guide will focus on the available chemical and structural information.

Chemical and Physical Properties

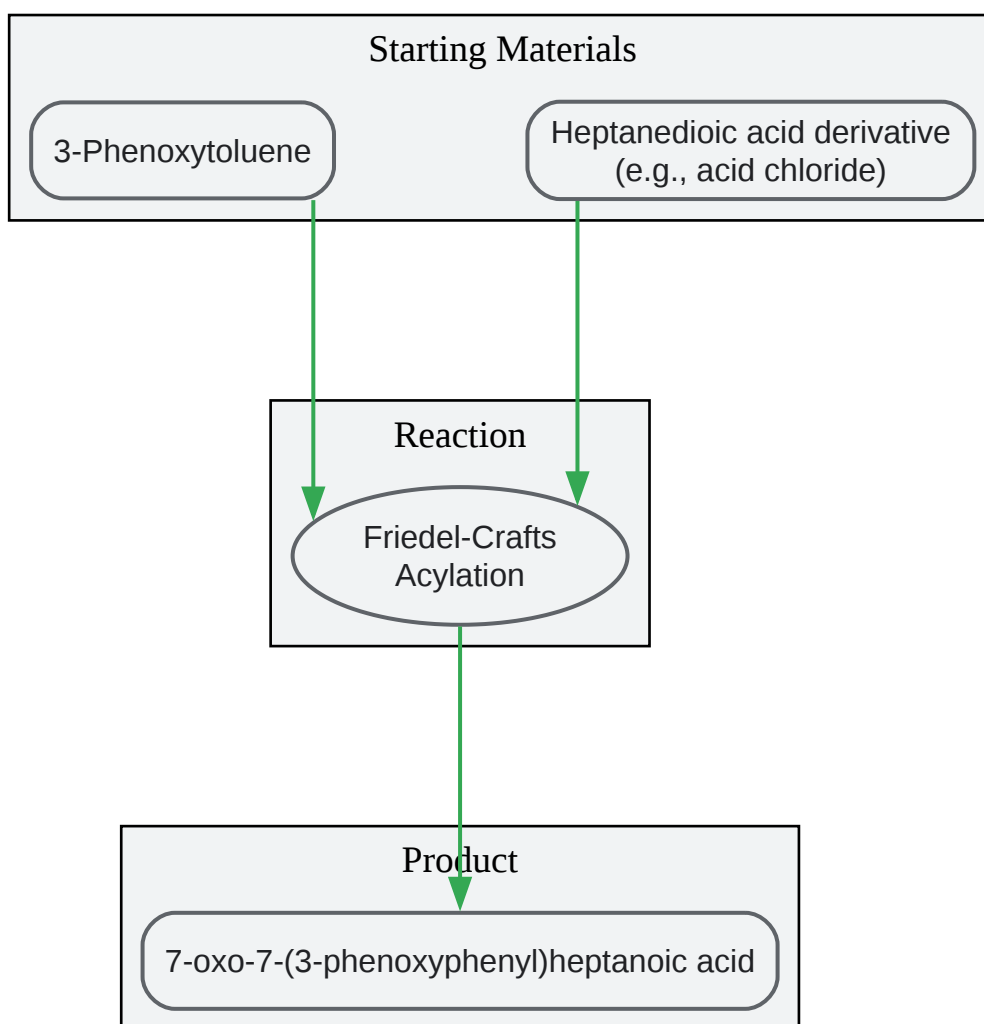
A summary of the fundamental properties of **7-oxo-7-(3-phenoxyphenyl)heptanoic acid** is presented below. This information is aggregated from various chemical supplier databases.

Property	Value	Source
CAS Number	871127-76-3	Multiple Chemical Suppliers
Molecular Formula	C ₁₉ H ₂₀ O ₄	[1][2][3]
Molecular Weight	312.36 g/mol	[1][2][3]
Canonical SMILES	<chem>C1=CC=C(C=C1)OC2=CC=C(C(=C2)C(=O)CCCCC(=O)O</chem>	[1]
Physical Description	Solid (predicted)	General chemical knowledge
Solubility	Predicted to be soluble in organic solvents such as DMSO and methanol.	General chemical knowledge

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **7-oxo-7-(3-phenoxyphenyl)heptanoic acid** are not readily available in published literature. However, based on its chemical structure, a logical synthetic approach would involve the Friedel-Crafts acylation of 3-phenoxytoluene with a derivative of heptanedioic acid. The presence of both a ketone and a carboxylic acid functional group makes it a versatile building block for further chemical modifications.

The logical relationship for a potential synthetic pathway is illustrated below.



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A potential synthetic route to the target compound.

Biological Activity and Mechanism of Action

As of the latest available information, there are no published studies that describe the biological activity or mechanism of action of **7-oxo-7-(3-phenoxyphenyl)heptanoic acid**. It is not listed in major pharmacological databases as a compound with known therapeutic effects. Its primary utility appears to be in the synthesis of more complex molecules that may have biological relevance.

Experimental Protocols

Consistent with the lack of data on its biological activity, no experimental protocols for assays or in-vitro/in-vivo studies involving **7-oxo-7-(3-phenoxyphenyl)heptanoic acid** have been found in the public domain.

Conclusion

7-oxo-7-(3-phenoxyphenyl)heptanoic acid (CAS 871127-76-3) is a chemical compound with a well-defined structure, primarily available as a research chemical or building block for organic synthesis. The current body of scientific knowledge lacks any information on its biological properties, potential therapeutic applications, or detailed experimental procedures.

Researchers interested in this molecule are encouraged to perform initial screening assays to determine any potential biological effects. This guide will be updated as new information becomes publicly available.

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References

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